

Technical Support Center: Material Compatibility for Handling Disulfuric Acid (Oleum)

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Compound of Interest

Compound Name: Disulfuric acid

Cat. No.: B1195825

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This technical support center provides essential information for researchers, scientists, and drug development professionals on material compatibility when handling **disulfuric acid** (oleum). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the safe and effective use of this highly corrosive substance.

Troubleshooting Guide: Material Failure

Encountering material failure during experiments with **disulfuric acid** can compromise safety and research integrity. This guide provides a systematic approach to troubleshooting common issues.

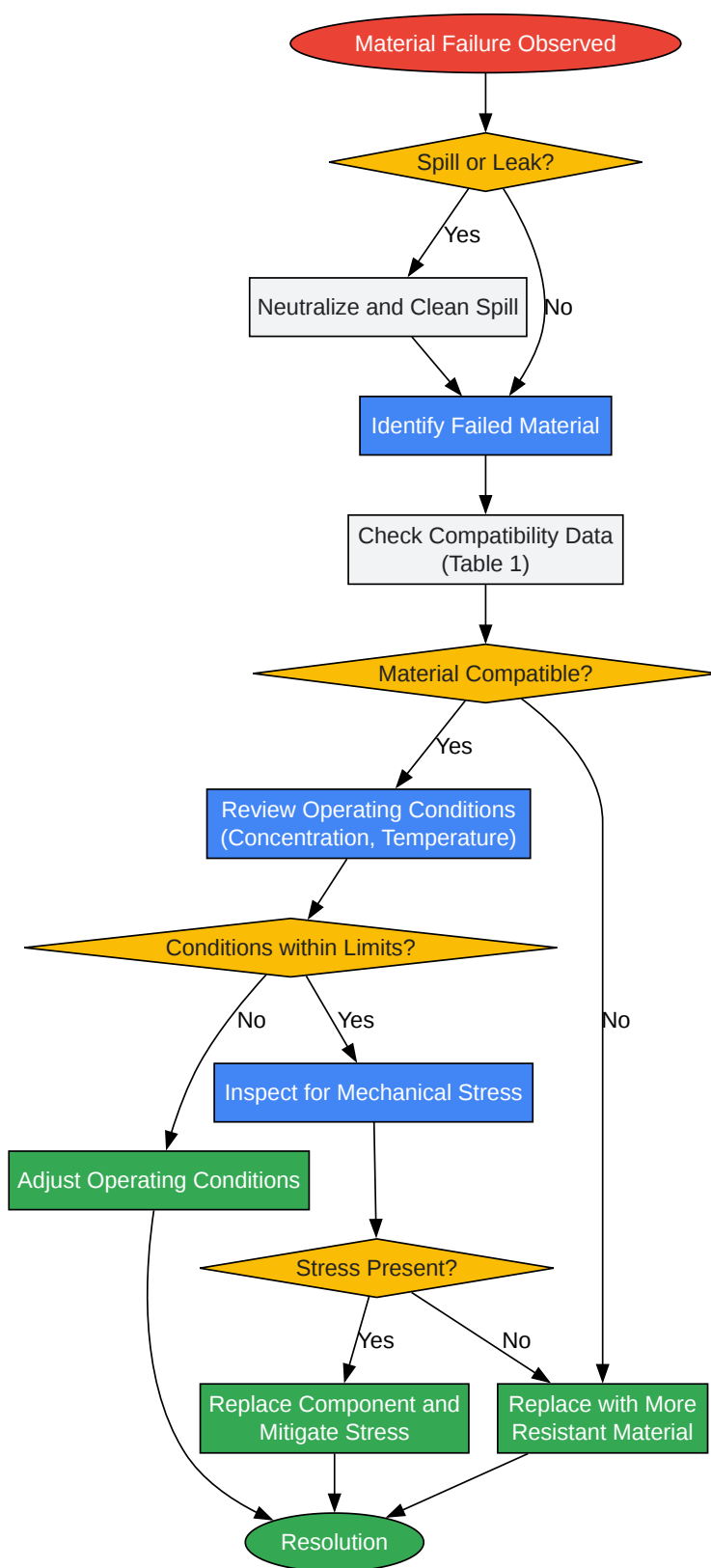
Problem: Unexpected corrosion or degradation of equipment.

- Immediate Action:
 - Safely neutralize and clean any spills according to your lab's standard operating procedures.
 - Wear appropriate personal protective equipment (PPE), including acid-resistant gloves (Viton® or similar), chemical splash goggles, a face shield, and a lab coat.[\[1\]](#)
 - Ensure adequate ventilation, preferably within a fume hood.
- Identify the Material:

- Confirm the material of the failed component (e.g., vessel, tubing, gasket).
- Cross-reference the material with the compatibility data provided in this guide (see Table 1).
- Review Operating Conditions:
 - Concentration: Was the concentration of free sulfur trioxide (SO_3) in the oleum within the acceptable range for the material?
 - Temperature: Did the operating temperature exceed the material's recommended limits? Remember that dilution of oleum generates significant heat.
 - Impurities: Could contaminants in the oleum or the experimental setup have accelerated corrosion?
- Inspect for Mechanical Stress:
 - Were there any signs of mechanical stress, such as scratches, bends, or improper fitting? Stress can significantly increase the rate of corrosion.
- Consult Material-Specific FAQs:
 - Review the frequently asked questions below for guidance on specific materials.

Logical Troubleshooting Flowchart

The following diagram outlines a step-by-step process for troubleshooting material failure when handling **disulfuric acid**.



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Caption: Troubleshooting workflow for material failure with **disulfuric acid**.

Frequently Asked Questions (FAQs)

General Questions

- Q1: What are the primary hazards of working with **disulfuric acid** (oleum)?
 - A1: **Disulfuric acid** is highly corrosive and reactive. It reacts violently with water, generating significant heat and releasing toxic sulfur trioxide (SO_3) gas, which forms a dense sulfuric acid mist upon contact with air.[2] Inhalation of these fumes can be fatal. It can cause severe burns to the skin and eyes.[3]
- Q2: What immediate steps should be taken in case of skin or eye contact?
 - A2: For skin contact, immediately flush with copious amounts of water for at least 15 minutes and remove contaminated clothing. For eye contact, flush with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention in both cases.
- Q3: Can I dilute oleum by adding water to it?
 - A3: No. Never add water to oleum. The reaction is extremely exothermic and can cause boiling and splattering of the corrosive solution. Always add acid to water slowly and in a controlled manner if dilution is necessary.

Material-Specific Questions

- Q4: Is carbon steel a suitable material for handling oleum?
 - A4: Carbon steel can be used for storing and handling concentrated sulfuric acid and oleum at ambient temperatures and low flow velocities. However, its corrosion rate increases significantly with increasing temperature, decreasing acid concentration, and high flow rates.
- Q5: Which stainless steel alloys are recommended for oleum service?
 - A5: Austenitic stainless steels like 304 and 316 have limited use and are generally not recommended for prolonged contact with oleum, especially at elevated temperatures.[1] Alloy 20, however, exhibits excellent resistance to sulfuric acid over a wide range of

concentrations and temperatures.[4] Stainless steel 309 has shown better performance than 304 in some oleum applications.[4]

- Q6: What polymers can be used with fuming sulfuric acid?
 - A6: Most common polymers, such as PVC and CPVC, are not resistant to fuming sulfuric acid. Fully fluorinated polymers like PTFE, PFA, and FEP offer excellent chemical resistance to oleum at various concentrations and temperatures.
- Q7: What elastomers are suitable for gaskets and seals in oleum applications?
 - A7: Fluoroelastomers like Viton® (FKM) are often recommended for their good resistance to oleum. However, always verify the specific grade and manufacturer's recommendations for your operating conditions. EPDM and Buna-N (Nitrile) are generally not suitable.

Data Presentation: Material Compatibility

The following table summarizes the compatibility of various materials with **disulfuric acid** (oleum). Corrosion rates are highly dependent on the concentration of free SO_3 , temperature, and other factors. This data should be used as a guide, and testing under specific experimental conditions is highly recommended.

Table 1: Material Compatibility with **Disulfuric Acid** (Oleum)

Material Category	Specific Material	Concentration (% Free SO ₃)	Temperature (°C)	Corrosion Rate (mm/year)	Compatibility Rating
Metals & Alloys	Carbon Steel	20-30%	Ambient	< 0.1	Good (low velocity)
20-30%	> 50°C	> 1.0	Not Recommended		
Stainless Steel 304	20%	Ambient	Variable	Fair (short-term)	
Stainless Steel 316	20%	Ambient	Variable	Fair to Poor	
Alloy 20	0-40%	Up to 60°C	< 0.1	Excellent	
Hastelloy C-276	All	Up to 100°C	< 0.05	Excellent	
Polymers	PVC (Polyvinyl Chloride)	Any	Any	-	Not Recommended
CPVC (Chlorinated PVC)	Any	Any	-	Not Recommended	
PP (Polypropylene)	Low	Ambient	-	Not Recommended	
PTFE (Polytetrafluoroethylene)	All	Up to 200°C	Negligible	Excellent	
PFA (Perfluoroalkoxy)	All	Up to 200°C	Negligible	Excellent	

FEP (Fluorinated Ethylene Propylene)	All	Up to 150°C	Negligible	Excellent	
Elastomers	Buna-N (Nitrile)	Any	Any	-	Not Recommend ed
EPDM	Any	Any	-	Not Recommend ed	
Viton® (FKM)	Up to 30%	Up to 50°C	-	Good	
Kalrez® (FFKM)	All	Up to 200°C	-	Excellent	

Experimental Protocols

1. Immersion Corrosion Testing of Metals (Based on NACE TM0169 / ASTM G31)

This protocol outlines the procedure for determining the corrosion rate of metallic materials in **disulfuric acid**.

- Specimen Preparation:
 - Prepare test specimens (coupons) of the desired metal with a known surface area.
 - Clean the specimens with a non-corrosive solvent to remove any grease or oil.
 - Measure the initial dimensions and weigh the specimens to a high precision.
- Test Procedure:
 - Place the specimens in a suitable glass vessel containing the **disulfuric acid** of the desired concentration.
 - Ensure the specimens are fully immersed and not in contact with each other.

- Maintain the test solution at the desired temperature for a predetermined duration.
- After the exposure period, carefully remove the specimens from the acid.
- Clean the specimens to remove corrosion products according to standard procedures (e.g., using appropriate inhibited acids).
- Rinse, dry, and re-weigh the specimens.
- Calculation of Corrosion Rate: The corrosion rate in mm/year can be calculated using the following formula: $\text{Corrosion Rate} = (K \times W) / (A \times T \times D)$ Where:
 - K = a constant (8.76×10^4)
 - W = mass loss in grams
 - A = surface area in cm^2
 - T = exposure time in hours
 - D = density of the material in g/cm^3

2. Chemical Resistance of Plastics (Based on ASTM D543)

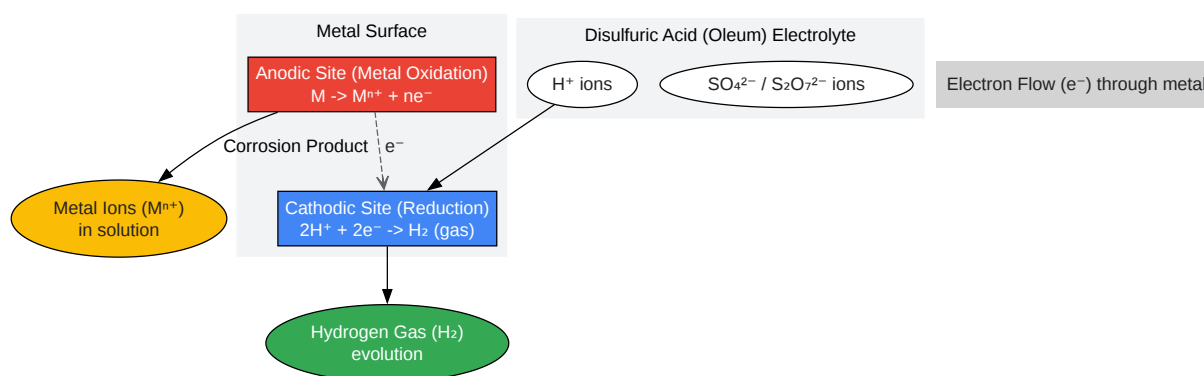
This protocol describes the evaluation of plastic materials' resistance to **disulfuric acid**.

- Specimen Preparation:
 - Prepare standard test specimens of the plastic material (e.g., tensile bars).
 - Condition the specimens at a standard temperature and humidity.
 - Measure the initial weight, dimensions, and any relevant mechanical properties (e.g., tensile strength, elongation).
- Test Procedure:
 - Completely immerse the specimens in the **disulfuric acid** within a sealed container.

- Maintain the container at the specified temperature for the duration of the test.
- After the exposure time, remove the specimens and rinse with a suitable solvent, then with distilled water, and wipe dry.
- Re-measure the weight and dimensions of the specimens.
- Conduct mechanical property tests on the exposed specimens and compare the results to unexposed control specimens.
- Evaluation: Report the changes in weight, dimensions, appearance (e.g., discoloration, swelling, cracking), and mechanical properties.

Visualization of Corrosion Process

The following diagram illustrates the general mechanism of metallic corrosion in an acidic environment like **disulfuric acid**.



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Caption: Generalized electrochemical corrosion of a metal in **disulfuric acid**.

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References

- 1. hghouston.com [hghouston.com]
- 2. Chemical Compatibility ASTM D543 — Material Testing Expert [materialtestingexpert.com]
- 3. Immersion Corrosion — Metallurgical Engineering Services [metengr.com]
- 4. content.ampp.org [content.ampp.org]
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